

# An In-depth Technical Guide to 2-Methylfluorene

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## Compound of Interest

Compound Name: 2-Methylfluorene

Cat. No.: B047199

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This guide provides comprehensive information on the molecular properties, synthesis, and analysis of **2-Methylfluorene**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**2-Methylfluorene** is a polycyclic aromatic hydrocarbon. Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>12</sub>	[1][2][3]
Molecular Weight	180.25 g/mol	[1][4]
Alternate Names	2-Methyl-9H-fluorene; NSC 90365	[1]
CAS Number	1430-97-3	[1][2][3]
Melting Point	104 °C	[4]
Boiling Point (est.)	248.08 °C	[4]
Density (est.)	1.0414 g/cm <sup>3</sup>	[4]

## Synthesis of 2-Methylfluorene

A common method for the synthesis of **2-Methylfluorene** involves the hydrogenation of 2-fluorencarboxaldehyde. The following protocol is adapted from established procedures.[5]

#### Experimental Protocol: Hydrogenation of 2-Fluorencarboxaldehyde

##### Materials:

- 2-Fluorencarboxaldehyde
- 10% Acetic acid in Ethyl acetate solution
- 20% Palladium hydroxide on carbon (catalyst)
- Ethanol
- Water
- Hydrogen gas supply
- Hydrogenation apparatus
- Thin-Layer Chromatography (TLC) supplies (silica plates, 25% ethyl acetate in hexane as eluent)
- Filtration apparatus
- Rotary evaporator

##### Procedure:

- A solution of 2-fluorencarboxaldehyde (15 g, 77.1 mmol) in 250 mL of a 10% solution of acetic acid in ethyl acetate was prepared.
- A catalytic amount of 20% palladium hydroxide on carbon was added to the solution.
- The mixture was hydrogenated at 80 psi of hydrogen for 24 hours at room temperature.
- The progress of the reaction was monitored by TLC using a silica plate and a mobile phase of 25% ethyl acetate in hexane.

- Upon completion of the reaction, the catalyst was removed by filtration.
- The solvents were evaporated from the filtrate to yield a residual solid.
- The solid product was recrystallized from a 5:1 ethanol:water mixture.
- The final product, **2-Methylfluorene**, was obtained as a colorless solid with a yield of 9.6 g (69.0%).<sup>[5]</sup>

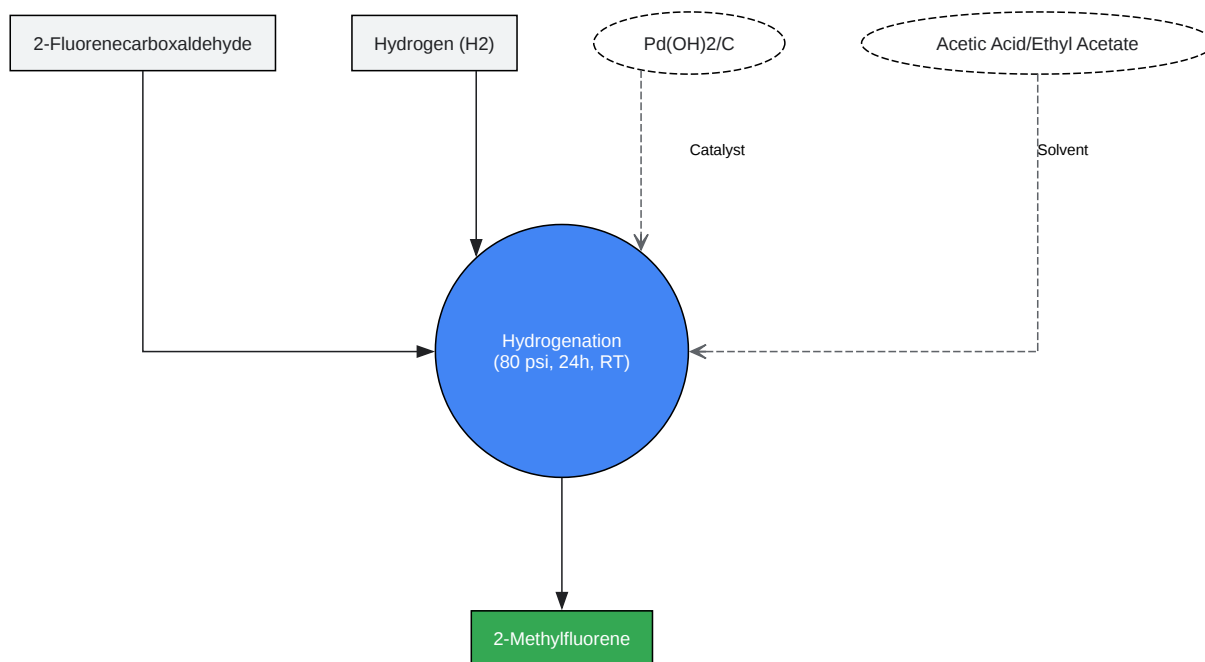
## Analytical Methods

The characterization and quantification of **2-Methylfluorene** in various matrices can be achieved through several analytical techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) coupled with mass spectrometry (MS) are powerful methods for the analysis of polycyclic aromatic hydrocarbons like **2-Methylfluorene**, offering high sensitivity and selectivity.

For the analysis of related compounds in biological samples, methods such as HPLC/MS have been employed. Sample preparation for these analyses typically involves extraction with an organic solvent, such as methylene chloride, followed by solvent exchange to a mobile phase-compatible solvent like acetonitrile. In environmental samples, HPLC with UV detection and high-resolution gas chromatography with electron capture detection (HRGC/ECD) are frequently used.

## Logical Relationship Diagram

The following diagram illustrates the synthetic pathway for **2-Methylfluorene** from 2-fluorencarboxaldehyde as described in the experimental protocol.



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Caption: Synthesis of **2-Methylfluorene** via catalytic hydrogenation.

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